

Comprehensive Safety and Operational Guide: Handling Diethyl(ethylsulfamoyl)amine

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Compound of Interest

Compound Name: Diethyl(ethylsulfamoyl)amine

CAS No.: 1094661-86-5

Cat. No.: B1452642

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Diethyl(ethylsulfamoyl)amine (CAS: 1094661-86-5) is a highly specialized sulfamide derivative utilized extensively in medicinal chemistry and drug development. Serving as a foundational scaffold for enzyme inhibitors and a bioisostere for sulfonamides, its unique chemical properties require strict adherence to laboratory safety protocols. This guide provides researchers with a causality-driven, self-validating framework for the safe handling, preparation, and disposal of this compound.

Hazard Identification & Mechanistic Toxicology

Understanding the chemical behavior of **Diethyl(ethylsulfamoyl)amine** is critical for predicting and mitigating its hazards. The sulfamoyl group ($-\text{SO}_2\text{NR}_2$) is generally stable but can undergo hydrolysis when exposed to strong acids, bases, or prolonged environmental moisture. This hydrolytic degradation can release irritating amine byproducts (such as diethylamine) and sulfur oxides.

Consequently, the compound is classified under the Globally Harmonized System (GHS) with the GHS07 (Exclamation Mark) pictogram^[1]. The primary toxicological mechanisms include:

- **Dermal and Ocular Irritation:** The polarity of the sulfamide group and potential trace amines can disrupt lipid bilayers in the skin and corneal epithelium, leading to localized inflammation[1].
- **Respiratory Sensitization:** Inhalation of fine crystalline dust can cause mechanical and chemical irritation of the mucous membranes in the upper respiratory tract.

Quantitative Safety Data

The following table summarizes the critical safety and physical parameters required for risk assessment[1]:

Property / Hazard Parameter	Specification
Chemical Name	Diethyl(ethylsulfamoyl)amine
CAS Number	1094661-86-5
Molecular Formula	C ₆ H ₁₆ N ₂ O ₂ S
Molecular Weight	180.27 g/mol
GHS Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation

Personal Protective Equipment (PPE) Matrix

To mitigate the hazards outlined above, a robust PPE strategy is mandatory. The following matrix aligns with 2[2], specifically tailored for sulfamide handling.

- **Eye/Face Protection:** ANSI Z87.1-2010 compliant chemical splash goggles must be worn[2].
Mechanistic Causality: Standard safety glasses lack the orbital seal necessary to prevent fine sulfamide dust or aerosolized solvent droplets from contacting corneal moisture, which would trigger an H319 severe irritation response.

- **Hand Protection:** Nitrile gloves with a minimum thickness of 0.11 mm are required.
Mechanistic Causality: Nitrile provides an excellent, non-permeable barrier against both the solid powder and the polar organic solvents (e.g., Dichloromethane, Ethyl Acetate) typically used to dissolve sulfamides, preventing H315 dermal irritation[2].
- **Body Protection:** A flame-resistant (FR) lab coat and closed-toe, non-porous shoes.
Mechanistic Causality: Prevents particulate deposition on exposed skin or street clothing, eliminating the risk of accidental ingestion (H302) via hand-to-mouth transfer.
- **Respiratory Protection:** All open-container handling must occur within a certified chemical fume hood maintaining a minimum face velocity of 100 feet per minute (fpm). If ventilation is compromised, a NIOSH-approved N95 particulate respirator or a half-mask with organic vapor/particulate cartridges is required to prevent H335 respiratory irritation[2].

Experimental Workflow: Reagent Preparation

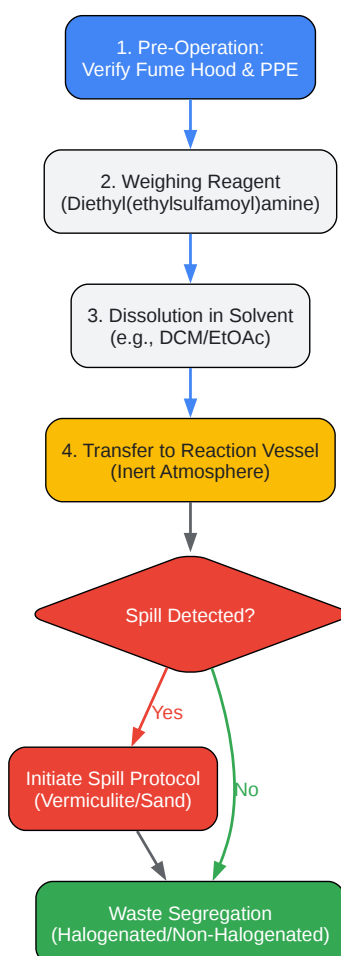
The synthesis and functionalization of **3** require strict environmental control to maintain high yields and purity[3]. The following self-validating protocol details the preparation of a 0.1 M solution of **Diethyl(ethylsulfamoyl)amine**.

Step-by-Step Methodology

- **Pre-Operation Verification:** Verify that the chemical fume hood is operational and the sash is positioned at the correct working height. Equip all required Level D PPE.
- **Anti-Static Weighing:** Place an anti-static weigh boat on the analytical balance inside the fume hood. Carefully dispense the required mass of **Diethyl(ethylsulfamoyl)amine** using a grounded, non-sparking spatula.
 - **Validation Check:** Sulfamide powders can carry electrostatic charges. Grounding prevents aerosolization of the powder, ensuring accurate molarity and preventing respiratory exposure.
- **Anhydrous Dissolution:** Transfer the weighed powder to a dry, round-bottom flask. Add anhydrous Dichloromethane (DCM) or Ethyl Acetate (EtOAc) to achieve the target 0.1 M concentration.

- Validation Check: Using anhydrous solvents prevents premature hydrolysis of the sulfamoyl group, ensuring the structural integrity of the bioisostere for downstream coupling reactions.
- Inert Atmosphere Integration: Seal the flask with a rubber septum. Purge the headspace with dry Nitrogen (N₂) or Argon (Ar) gas for 5 minutes before integrating the vessel into the main reaction cascade (e.g., a Schlenk line setup).

Workflow Visualization



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Figure 1: Safe Handling and Spill Response Workflow for **Diethyl(ethylsulfamoyl)amine**.

Spill Response & Disposal Plan

In the event of an accidental release, immediate and methodical action is required to prevent exposure and environmental contamination.

Immediate Spill Protocol

- Isolation: Alert all personnel in the immediate vicinity. If the spill occurs outside of a ventilated enclosure, evacuate the area temporarily to allow airborne particulates to settle.
- Containment: Cover the spilled powder with a damp, inert absorbent material (such as vermiculite or sand) to suppress dust generation. Do not use combustible materials like sawdust.
- Collection: Utilizing non-sparking plastic tools, sweep the absorbed mixture into a heavy-duty, sealable polyethylene hazardous waste bag.
- Decontamination: Wash the affected surface with a 5% sodium bicarbonate solution to neutralize any residual acidic byproducts, followed by copious amounts of water.

Waste Segregation and Disposal

Diethyl(ethylsulfamoyl)amine must never be flushed down the sink or disposed of in general municipal waste.

- Solid Waste: Contaminated PPE, weigh boats, and spill cleanup materials must be segregated as hazardous chemical waste and clearly labeled: "Contains **Diethyl(ethylsulfamoyl)amine** (Irritant)".
- Liquid Waste: Disposal depends on the solvent used during the workflow. Solutions in DCM must be routed to the Halogenated Organic Waste carboy. Solutions in EtOAc must be routed to the Non-Halogenated Organic Waste carboy.

References

- Sigma-Aldrich. "**diethyl(ethylsulfamoyl)amine** | 1094661-86-5 Product Information.
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